

(R)-3-Hydroxypyrrolidine Hydrochloride: A Technical Guide to Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-3-Hydroxypyrrolidine
hydrochloride

Cat. No.: B113747

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **(R)-3-Hydroxypyrrolidine hydrochloride** (CAS No: 104706-47-0), a key chiral building block in pharmaceutical research and development. The document outlines its melting point and solubility characteristics, supported by standardized experimental protocols for their determination.

Core Physicochemical Data

The fundamental physical properties of **(R)-3-Hydroxypyrrolidine hydrochloride** are critical for its handling, formulation, and application in synthesis. The following tables summarize the key quantitative data available for this compound.

Table 1: Melting Point of (R)-3-Hydroxypyrrolidine Hydrochloride

Parameter	Value	Source
Melting Point	104-107 °C	
Melting Point	102-107 °C	[1]
Melting Point	106-109 °C	[2]

Note: The melting point is typically reported as a range, which is characteristic of crystalline organic compounds.

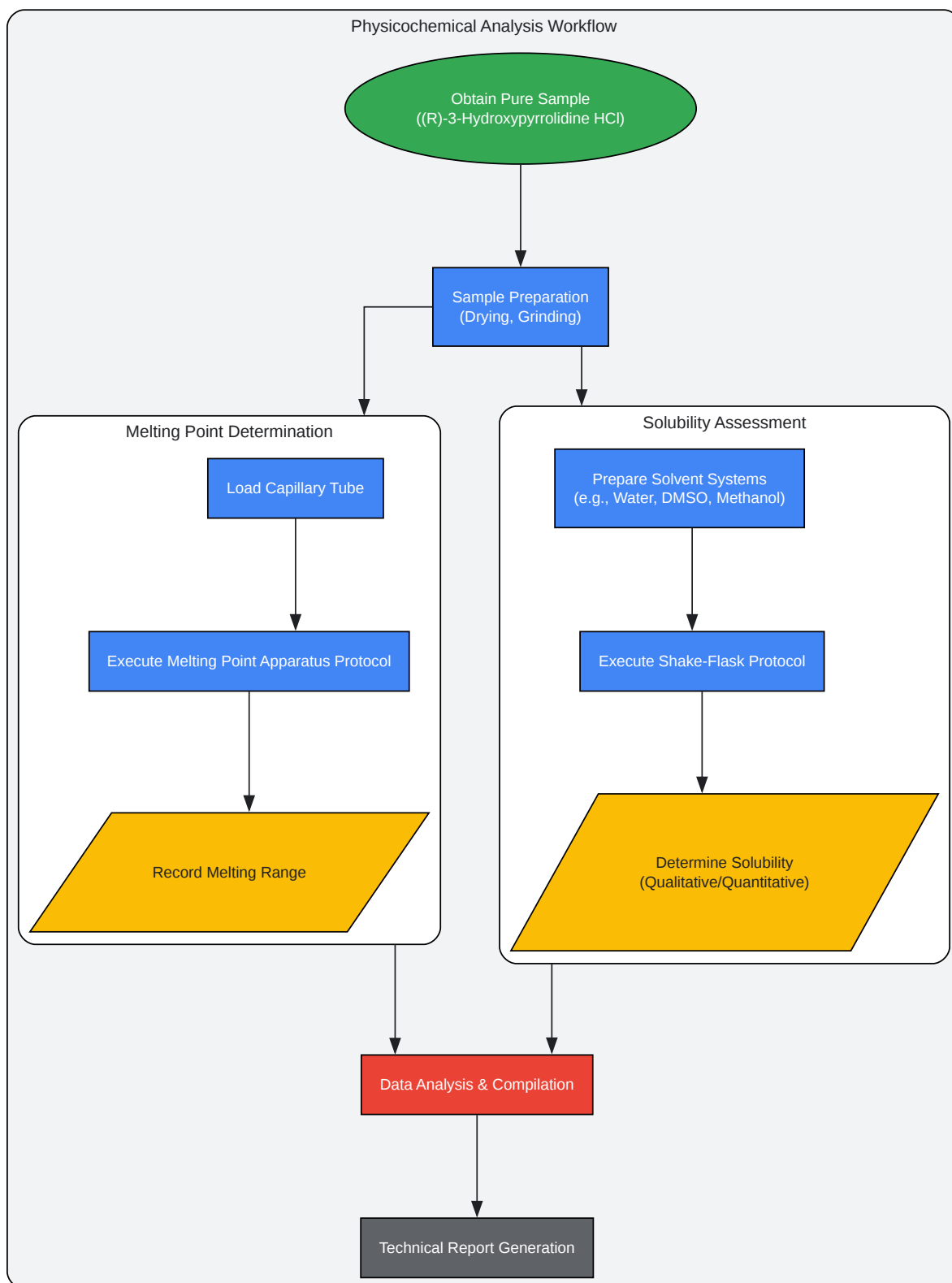
Table 2: Solubility Profile of (R)-3-Hydroxypyrrolidine Hydrochloride

The solubility of a compound is crucial for reaction kinetics, purification, and formulation. Below is a qualitative summary of the solubility of **(R)-3-Hydroxypyrrolidine hydrochloride** in various common laboratory solvents.

Solvent	Qualitative Solubility	Source
Water	Soluble	[2] [3]
Dimethyl Sulfoxide (DMSO)	Soluble	[4] [5] [6]
Methanol	Slightly Soluble	

Physicochemical Characterization Workflow

The determination of melting point and solubility are fundamental steps in the characterization of a chemical substance. The logical workflow for these analyses is depicted below.



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Caption: Workflow for Determining Melting Point and Solubility.

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting point and solubility of fine chemical compounds like **(R)-3-Hydroxypyrrolidine hydrochloride**.

Melting Point Determination (Capillary Method)

This protocol outlines the standard procedure for determining the melting point range of a solid crystalline compound using a modern melting point apparatus.

1. Objective: To accurately determine the temperature range over which the solid **(R)-3-Hydroxypyrrolidine hydrochloride** transitions to a liquid.

2. Materials and Equipment:

- **(R)-3-Hydroxypyrrolidine hydrochloride**, dried and finely powdered.
- Glass capillary tubes (one end sealed).
- Melting point apparatus (e.g., Mel-Temp or similar).
- Spatula and watch glass.
- Mortar and pestle (if sample is not a fine powder).

3. Procedure:

- **Sample Preparation:** Ensure the sample is completely dry, as moisture can depress the melting point. If necessary, gently grind the crystalline sample into a fine powder using a mortar and pestle to ensure uniform packing and heat transfer.
- **Capillary Tube Loading:** Tap the open end of a capillary tube into the powdered sample on a watch glass. A small amount of solid will be forced into the tube. Invert the tube and tap it gently on a hard surface, or drop it down a long glass tube, to pack the solid into the sealed end. The final packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the sample holder of the melting point apparatus.

- **Rapid Determination (Optional but Recommended):** Set the apparatus to heat at a rapid rate (e.g., 10-20 °C per minute) to find an approximate melting range. This saves time during the accurate determination.
- **Accurate Determination:** Allow the apparatus to cool to at least 20 °C below the approximate melting point observed. Insert a new sample tube. Heat the sample at a slow, controlled rate (1-2 °C per minute) when approaching the expected melting point.
- **Data Recording:**
 - Record the temperature (T1) at which the first drop of liquid appears.
 - Record the temperature (T2) at which the entire sample has completely liquefied.
 - The melting point is reported as the range T1 - T2.
- **Replicates:** Perform the measurement at least twice to ensure reproducibility.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a reliable technique for determining the equilibrium solubility of a compound in a specific solvent.

1. Objective: To determine the solubility of **(R)-3-Hydroxypyrrolidine hydrochloride** in selected solvents at a controlled temperature.

2. Materials and Equipment:

- **(R)-3-Hydroxypyrrolidine hydrochloride.**
- Selected solvents (e.g., deionized water, DMSO, methanol).
- Glass vials or flasks with screw caps.
- Orbital shaker or agitator with temperature control.
- Analytical balance.
- Centrifuge.

- Syringes and filters (e.g., 0.22 μm PTFE or PVDF).
- Analytical instrumentation for quantification (e.g., HPLC, UV-Vis Spectrophotometer).

3. Procedure:

- Preparation: Add an excess amount of **(R)-3-Hydroxypyrrolidine hydrochloride** to a pre-determined volume of the solvent in a glass vial. The excess solid is crucial to ensure that a saturated solution is achieved.
- Equilibration: Seal the vials tightly and place them in an orbital shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$). Agitate the samples for a sufficient period (typically 24 to 48 hours) to ensure equilibrium is reached between the dissolved and undissolved solid.
- Phase Separation: After agitation, allow the vials to stand undisturbed at the same temperature to let the excess solid settle. For finer suspensions, centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately attach a syringe filter and dispense the filtered saturated solution into a clean vial. This step is critical to remove any undissolved micro-particles.
- Quantification:
 - Prepare a series of standard solutions of the compound with known concentrations.
 - Analyze the saturated solution and the standard solutions using a suitable analytical method (e.g., HPLC).
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of the saturated solution by interpolating its analytical response on the calibration curve.
- Reporting: The solubility is reported in units such as mg/mL or mol/L at the specified temperature.

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- To cite this document: BenchChem. [(R)-3-Hydroxypyrrolidine Hydrochloride: A Technical Guide to Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113747#r-3-hydroxypyrrolidine-hydrochloride-melting-point-and-solubility]

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